

Application Notes and Protocols for 2-Iodo-6-methoxypyrazine

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Compound of Interest

Compound Name: 2-Iodo-6-methoxypyrazine

Cat. No.: B1313075

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety and handling protocols for **2-Iodo-6-methoxypyrazine** (CAS No: 58139-03-0). Adherence to these guidelines is crucial to ensure a safe laboratory environment and prevent accidental exposure.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	58139-03-0	[1]
Empirical Formula	C ₅ H ₅ IN ₂ O	[1]
Molecular Weight	236.01 g/mol	[1]
Form	Solid	[1]
Melting Point	36.6-38.1 °C	[1]

Hazard Identification and Safety Precautions

2-Iodo-6-methoxypyrazine is a hazardous substance that requires careful handling. The following table summarizes its classification and associated precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation mark)	Danger	H302: Harmful if swallowed
Skin Irritation (Category 2)	GHS07 (Exclamation mark)	Danger	H315: Causes skin irritation
Serious Eye Damage (Category 1)	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07 (Exclamation mark)	Danger	H335: May cause respiratory irritation

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P264: Wash skin thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.[2]
 - P280: Wear protective gloves/ eye protection/ face protection.[1][2]
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][2]
 - P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[2]

- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[1]
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
 - P405: Store locked up.[2]
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.[2]

Experimental Protocols

A comprehensive assessment of necessary personal protective equipment should be conducted before handling **2-Iodo-6-methoxypyrazine**. The minimum required PPE includes:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2]
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile rubber) must be worn.
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn to protect the skin. Flame-retardant and antistatic protective clothing is recommended.
- Respiratory Protection: If working in a poorly ventilated area or when the generation of dust is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated area, preferably within a chemical fume hood.

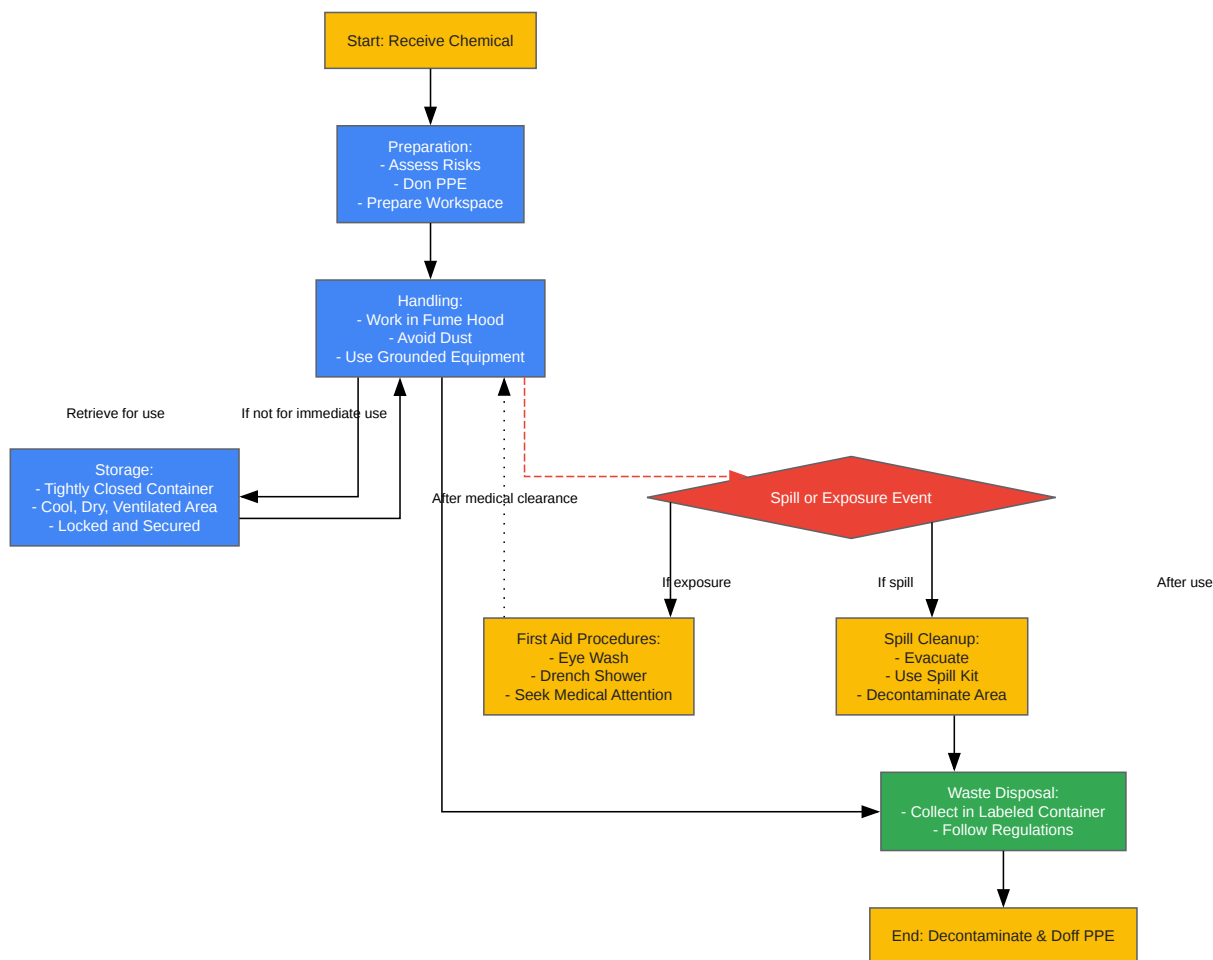
- Have spill cleanup materials readily available.
- Dispensing:
 - Avoid generating dust when handling the solid material.
 - Use only non-sparking tools.[\[3\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)
- During Use:
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)
 - Do not eat, drink, or smoke in the handling area.
 - Keep the container tightly closed when not in use.[\[2\]](#)
- After Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[2\]](#)
 - Remove and wash contaminated clothing before reuse.[\[5\]](#)
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)
- Keep the container tightly closed and stored in a locked cabinet or designated secure area.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Minor Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand).

- Carefully sweep up the material, avoiding dust generation, and place it in a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
 - Evacuate the laboratory and alert others.
 - Do not attempt to clean up the spill without proper training and equipment.
 - Contact the institution's emergency response team.
- First Aid:
 - Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Immediately call a poison control center or seek medical attention.[3]
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes.[5] Seek medical attention if irritation persists.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[5]

Dispose of **2-Iodo-6-methoxypyrazine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Iodo-6-methoxypyrazine**.



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Caption: Workflow for the safe handling of **2-Iodo-6-methoxypyrazine**.

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